

Physical and chemical properties of Disperse Red 9

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Compound of Interest

Compound Name: Red 9

Cat. No.: B1171698

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An In-depth Technical Guide to the Physical and Chemical Properties of Disperse **Red 9**

Introduction

Disperse **Red 9**, also known by other names such as 1-(methylamino)anthraquinone and Solvent Red 111, is an anthraquinone-based synthetic dye.^{[1][2]} It is characterized by its vibrant red to bluish-red color and is utilized in a variety of industrial applications, including the dyeing of textiles and the coloring of plastics, waxes, and inks.^{[3][4][5][6]} This technical guide provides a comprehensive overview of the physical and chemical properties of Disperse **Red 9**, intended for researchers, scientists, and professionals in drug development and material science.

Physical and Chemical Properties

The fundamental physical and chemical characteristics of Disperse **Red 9** are summarized in the table below. This data is essential for understanding the behavior of the compound in various experimental and industrial settings.

Property	Value	References
CAS Number	82-38-2	[1][3][4][7][8][9]
Molecular Formula	C15H11NO2	[3][4][7][8][9][10]
Molecular Weight	237.25 g/mol	[3][4][7][8][9][10]
IUPAC Name	1-(methylamino)anthracene-9,10-dione	[1][8][11]
Appearance	Red powder or crystalline solid	[1][2][3][10][12]
Melting Point	170-172 °C	[1][2][7][10][13][14]
Boiling Point	379.79 °C (rough estimate)	[7][10][13][14]
Water Solubility	73.55 µg/L at 25 °C	[10][14][15]
Synonyms	Solvent Red 111, C.I. 60505, 1-(Methylamino)anthraquinone	[1][7][8][16]

Solubility Profile

Disperse **Red 9** exhibits low solubility in water but is soluble in several organic solvents.[17] It is soluble in acetone, ethanol, ethylene glycol ether, and linseed oil.[3][10] The compound is slightly soluble in benzene and carbon tetrachloride and is insoluble in stout solvent.[3] In concentrated sulfuric acid, it appears brown and turns to a dark orange color upon dilution.[3][10]

Experimental Protocols

Synthesis of Disperse Red 9

A common method for the synthesis of Disperse **Red 9** involves the reaction of 1-chloroanthraquinone or 9,10-dioxo-9,10-dihydroanthracene-1-sulfonic acid with methylamine.[3][4]

Methodology:

- Reactants: 1-Chloroanthraquinone or 9,10-Dioxo-9,10-dihydroanthracene-1-sulfonic acid and an aqueous solution of methylamine.
- Conditions: The reaction is carried out under pressure and in the presence of an antioxidant.
- Procedure: The reactants are heated together in a sealed vessel. The specific temperature and pressure conditions are optimized to drive the nucleophilic substitution of the chloro or sulfo group by the methylamino group.
- Work-up: After the reaction is complete, the product is isolated by filtration, washed with water to remove unreacted methylamine and other water-soluble impurities, and then dried.

Purification

For obtaining high-purity Disperse **Red 9**, recrystallization is a standard procedure.

Methodology:

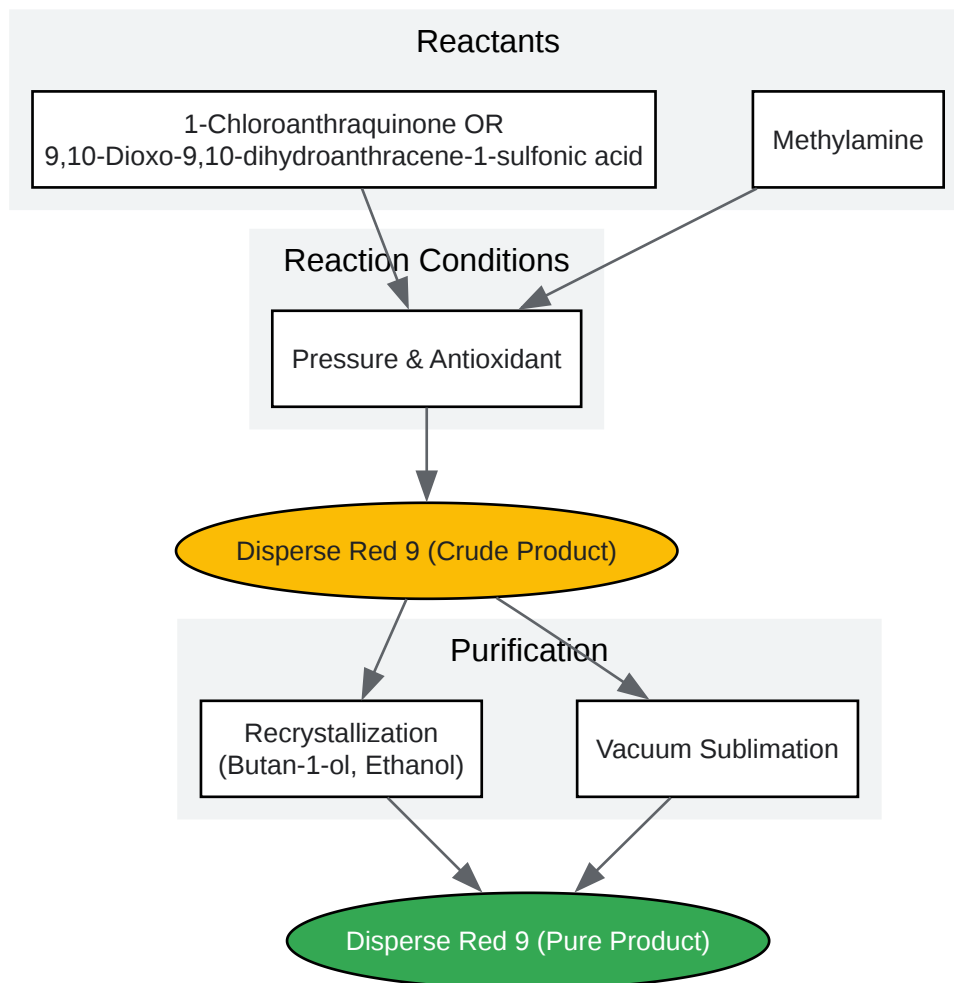
- Solvent Selection: Butan-1-ol followed by ethanol are suitable solvents for recrystallization. [\[13\]](#)
- Procedure: The crude Disperse **Red 9** is dissolved in a minimal amount of hot butan-1-ol. The solution is then allowed to cool slowly, promoting the formation of crystals. The purified crystals are collected by filtration. This process is repeated with ethanol to achieve a constant melting point, indicating high purity.[\[13\]](#)
- Alternative Method: Sublimation under vacuum can also be used for purification.[\[13\]](#)

Diagrams

Synthesis Workflow of Disperse Red 9

The following diagram illustrates the general workflow for the synthesis of Disperse **Red 9**.

Synthesis Workflow of Disperse Red 9



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